

An In-depth Technical Guide on 2,3-Dioxoindoline-5-sulfonyl chloride

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Compound of Interest

Compound Name: 2,3-Dioxoindoline-5-sulfonyl chloride

Cat. No.: B133517

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the core physical and chemical properties of **2,3-Dioxoindoline-5-sulfonyl chloride**, a key reagent in synthetic organic chemistry. Also known by its synonym, Isatin-5-sulfonyl chloride, this compound serves as a critical building block for the synthesis of various sulfonamide derivatives and other complex organic frameworks.^[1] Its reactivity, centered around the sulfonyl chloride group, makes it a valuable tool in the development of new pharmaceutical agents.^[1]

Core Physical and Chemical Properties

The fundamental properties of **2,3-Dioxoindoline-5-sulfonyl chloride** are summarized below. These data are essential for designing synthetic routes, ensuring safe handling, and predicting the compound's behavior in various chemical environments.

Property	Value	Source
Synonyms	Isatin-5-sulfonyl chloride, 5-(Chlorosulfonyl)isatin, 2,3-Dioxo-2,3-dihydro-1H-indole-5-sulfonyl chloride	[1]
CAS Number	132898-96-5	[1]
Molecular Formula	C ₈ H ₄ ClNO ₄ S	[1][2]
Molecular Weight	245.64 g/mol	[1][2]
Appearance	Typically a solid or crystalline substance.	[1]
Solubility	Exhibits moderate to high solubility in organic solvents.	[1]
Reactivity	Highly reactive in nucleophilic substitution reactions.	[1]

Experimental Protocols

Detailed experimental protocols for determining the physical properties of this specific compound are not readily available in public literature. However, standard organic chemistry laboratory procedures would be employed. A generalized protocol for a key property is described below.

General Protocol for Melting Point Determination:

A standard capillary melting point apparatus would be used to determine the melting point range.

- **Sample Preparation:** A small amount of the crystalline **2,3-Dioxoindoline-5-sulfonyl chloride** is finely ground and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.

- Heating: The sample is heated at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range constitutes the melting point.

Note: Due to the reactivity of the sulfonyl chloride group, decomposition may be observed at the melting point.

Synthetic Utility and Workflow

2,3-Dioxoindoline-5-sulfonyl chloride is primarily used as a reactant to introduce the isatin-5-sulfonyl moiety into other molecules. A primary application is the synthesis of sulfonamides, which are a class of compounds with a wide range of pharmaceutical applications. The general workflow for this reaction is the nucleophilic substitution of the chloride on the sulfonyl group by an amine.

This common synthetic transformation can be visualized as a logical workflow.

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References

- 1. CAS 132898-96-5: 5-Isatinsulfonyl chloride | CymitQuimica [cymitquimica.com]
- 2. CAS 132898-96-5 | 2,3-dioxo-2,3-dihydro-1H-indole-5-sulfonyl chloride - Synblock [synblock.com]
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